Technical Comparison Guide: N-Boc-2-amino-3-iodothiophene

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Compound of Interest	
Compound Name:	*tert-Butyl (3-iodothiophen-2-yl)carbamate*
CAS No.:	*119485-56-2*
Cat. No.:	*B3046098*

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Executive Summary

N-Boc-2-amino-3-iodothiophene (CAS: 119485-56-2) is a specialized heterocyclic building block critical for the synthesis of fused thiophene systems and complex pharmaceuticals. Unlike its non-halogenated or bromo-substituted analogs, this compound offers a unique balance of high reactivity (due to the C–I bond) and bench-stable handling (due to the tert-butoxycarbonyl protection).

This guide provides a rigorous technical comparison of N-Boc-2-amino-3-iodothiophene against its primary alternatives, supported by calculated elemental analysis standards, synthesis protocols, and reactivity data.

Chemical Identity & Elemental Analysis Data

For researchers verifying the purity of synthesized or purchased batches, the elemental composition is the primary metric. Below are the theoretical values required for calibration of CHNS combustion analyzers.

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Chemical Formula: C

H

INO

S Molecular Weight: 325.17 g/mol

Table 1: Theoretical Elemental Composition (Standard)

Element	Symbol	Count	Atomic Mass	Mass Contribution	Theoretical %	Tolerance Range (+/- 0.4%)
Carbon	C	9	12.011	108.10	33.24%	32.84 – 33.64%
Hydrogen	H	12	1.008	12.10	3.72%	3.32 – 4.12%
Iodine	I	1	126.90	126.90	39.03%	38.63 – 39.43%
Nitrogen	N	1	14.007	14.01	4.31%	3.91 – 4.71%
Sulfur	S	1	32.06	32.06	9.86%	9.46 – 10.26%
Oxygen	O	2	15.999	32.00	9.84%	N/A (Calculated by difference)

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> *Analytical Insight: Due to the high mass percentage of Iodine (~39%), standard combustion analysis may require adding a combustion aid (like V*
>
> O
>
>) to ensure complete oxidation and prevent low Carbon readings caused by iodine trapping.

Comparative Performance Analysis

The selection of N-Boc-2-amino-3-iodothiophene over alternatives is driven by specific mechanistic requirements in drug discovery.

Table 2: Product vs. Alternatives

Feature	Target: 3-Iodo Analog	Alternative A: 3-Bromo Analog	Alternative B: Free Amine
Bond Energy (C–X)	~65 kcal/mol (Weak)	~81 kcal/mol (Stronger)	N/A
Cross-Coupling	Excellent. Oxidative addition occurs at Room Temperature with standard Pd catalysts.	Good. Often requires heating (>60°C) or specialized ligands (e.g., XPhos).	Poor. Free amine poisons Pd catalysts; requires protection in situ.
Stability	High. Solid, stable at 4°C.	High. Solid, stable at RT.	Low. Rapidly oxidizes/polymerizes (turns black).
Regioselectivity	Directs C-3 functionalization exclusively.	Directs C-3, but Li-halogen exchange is slower/less selective.	N/A

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Mechanistic Advantage: The "Iodine Effect"

In Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Stille), the rate-determining step is often the oxidative addition of the aryl halide to the Pd(0) species.

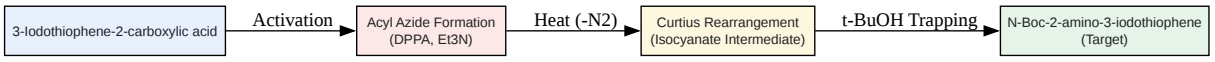
- Iodide (Target): The weak C–I bond allows oxidative addition to proceed rapidly under mild conditions, preserving the sensitive Boc group and preventing thermal decomposition.
- Bromide (Alternative): Requires higher energy. Prolonged heating can lead to N-Boc deprotection (thermal cleavage produces isobutylene + CO

  ), generating the unstable free amine and reducing yield.

Synthesis & Verification Protocol

To ensure high regiochemical fidelity (placing the iodine exactly at C-3), direct iodination of N-Boc-2-aminothiophene is risky due to competing C-5 iodination. The most authoritative route utilizes a Curtius Rearrangement from the carboxylic acid.

Workflow Diagram



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Caption: Regioselective synthesis via Curtius Rearrangement ensures iodine remains at the C-3 position.

Detailed Experimental Protocol

Objective: Synthesis of N-Boc-2-amino-3-iodothiophene (10 mmol scale).

- Activation:
  - Dissolve 3-iodothiophene-2-carboxylic acid (2.54 g, 10 mmol) in anhydrous Toluene (30 mL).

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- Add Triethylamine (1.5 eq, 2.1 mL) and Diphenylphosphoryl azide (DPPA) (1.1 eq, 2.4 mL).
- Checkpoint: Stir at Room Temperature for 1 hour. Evolution of N

  gas indicates acyl azide formation.

- Rearrangement & Trapping:
  - Add anhydrous tert-Butanol (5 eq, 4.8 mL) to the reaction mixture.
  - Heat the system to 80°C under Argon atmosphere.
  - Observation: Vigorous bubbling (N

    release) will occur as the acyl azide converts to the isocyanate, which is immediately trapped by t-BuOH.
  - Maintain reflux for 4–6 hours until bubbling ceases.
- Work-up & Purification:
  - Cool to RT. Dilute with EtOAc (50 mL).
  - Wash with 5% NaHCO

    (2x), Water, and Brine.
  - Dry over MgSO

    and concentrate in vacuo.
  - Purification: Recrystallize from Hexanes/EtOAc (9:1) to yield white/off-white crystals.
- Validation (Self-Check):
  - TLC: R

    ~0.4 (Hexanes/EtOAc 4:1).

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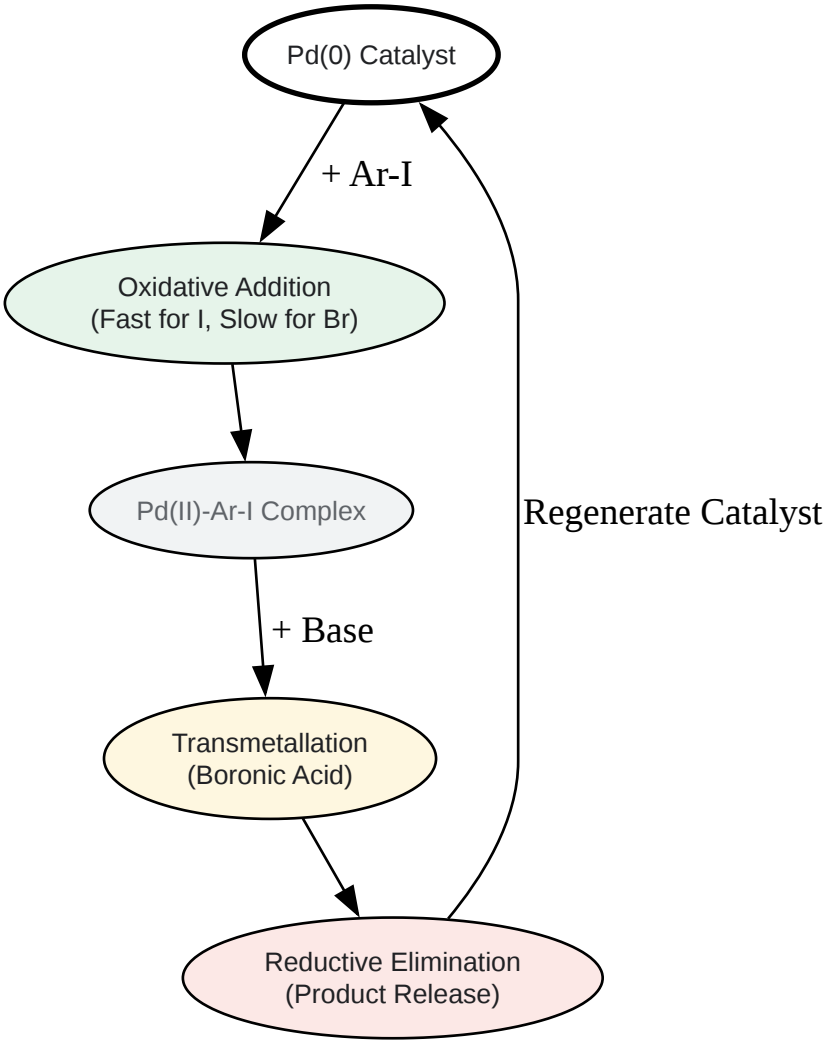
- Melting Point: Expect 135–140°C.
- 1H NMR (CDCl

  ): Look for Thiophene protons as two doublets (or d,d) at δ 7.0–7.5 ppm and a sharp singlet for Boc (9H) at δ 1.5 ppm.

Reactivity Pathway Visualization

Understanding the cross-coupling cycle clarifies why the Iodo-derivative is superior for complex synthesis.



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Caption: The catalytic cycle highlights Oxidative Addition as the step where the Iodo-substituent provides a kinetic advantage.

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